

Sec61-IN-5 dosage and concentration for research

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Compound of Interest

Compound Name: Sec61-IN-5

Cat. No.: B12380923

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Application Notes and Protocols for Sec61-IN-5

Disclaimer: The following application notes and protocols are based on published data for various known Sec61 inhibitors. As "**Sec61-IN-5**" is a novel compound, the provided concentrations, dosages, and specific outcomes should be considered as a starting point for experimental design. Optimization will be required for your specific cell lines and experimental conditions.

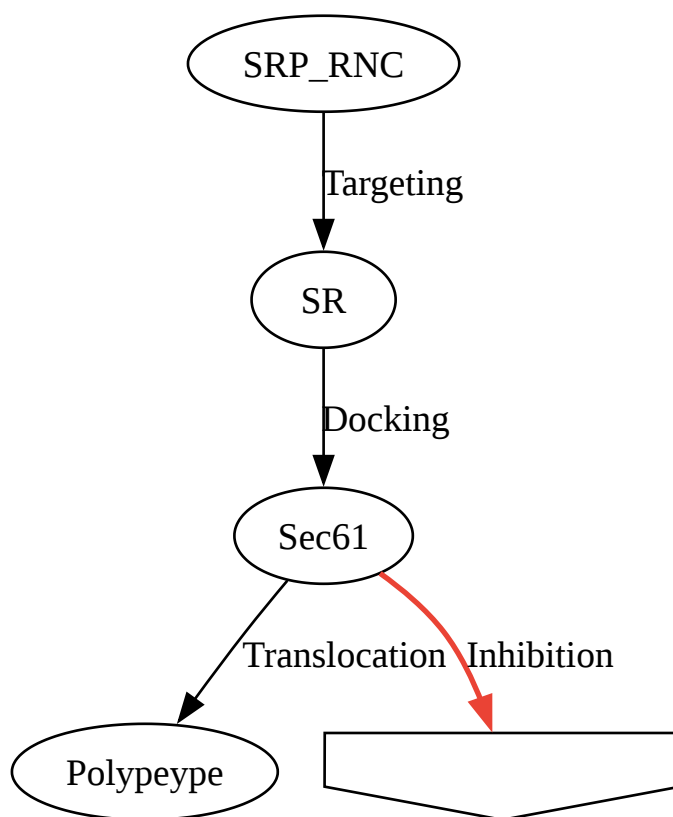
Application Notes

The Sec61 translocon is a protein-conducting channel in the membrane of the endoplasmic reticulum (ER) that is essential for the biogenesis of most secretory and membrane proteins in eukaryotes.^{[1][2][3]} It facilitates the translocation of newly synthesized polypeptides into the ER lumen and the integration of transmembrane proteins into the ER membrane.^{[4][5]} Small molecule inhibitors of the Sec61 translocon have emerged as valuable research tools and potential therapeutics for various diseases, including cancer and viral infections.

Mechanism of Action:

Sec61 inhibitors typically function by binding to a pocket on the Sec61 α subunit, the central pore-forming component of the translocon. This binding event stabilizes the translocon in a conformation where the "plug" domain remains closed, thereby physically obstructing the passage of nascent polypeptide chains through the channel. This inhibition prevents the translocation of secretory proteins and the integration of membrane proteins into the ER,

leading to a disruption of protein homeostasis and potentially inducing cellular stress and apoptosis.



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Quantitative Data Summary

The following table summarizes the half-maximal inhibitory concentrations (IC₅₀) and effective concentrations of various published Sec61 inhibitors. This data can be used as a reference for designing dose-response experiments with **Sec61-IN-5**.

Inhibitor	Cell Line/Assay	IC50 / Effective Concentration	Reference
KZR-8445	GLuc reporter assay	5 nM - >25 μ M (signal peptide dependent)	MedChemExpress Data
Sec61-IN-4	U87-MG cells	0.04 μ M (Cell Viability)	
Cotransin	HEK293 cells	~1 μ M (Cell Viability)	
Ipomoeassin F	HEK293 cells	~0.01 μ M (Cell Viability)	
Mycolactone A/B	HEK293 cells	~0.001 μ M (Cell Viability)	
Eeyarestatin I	HEK293 cells	~10 μ M (Cell Viability)	
FMP-214219	In vitro biosynthesis assay	10 μ M	
FMP-503533	In vitro biosynthesis assay	20 μ M	

Experimental Protocols

In Vitro Protein Translocation Assay

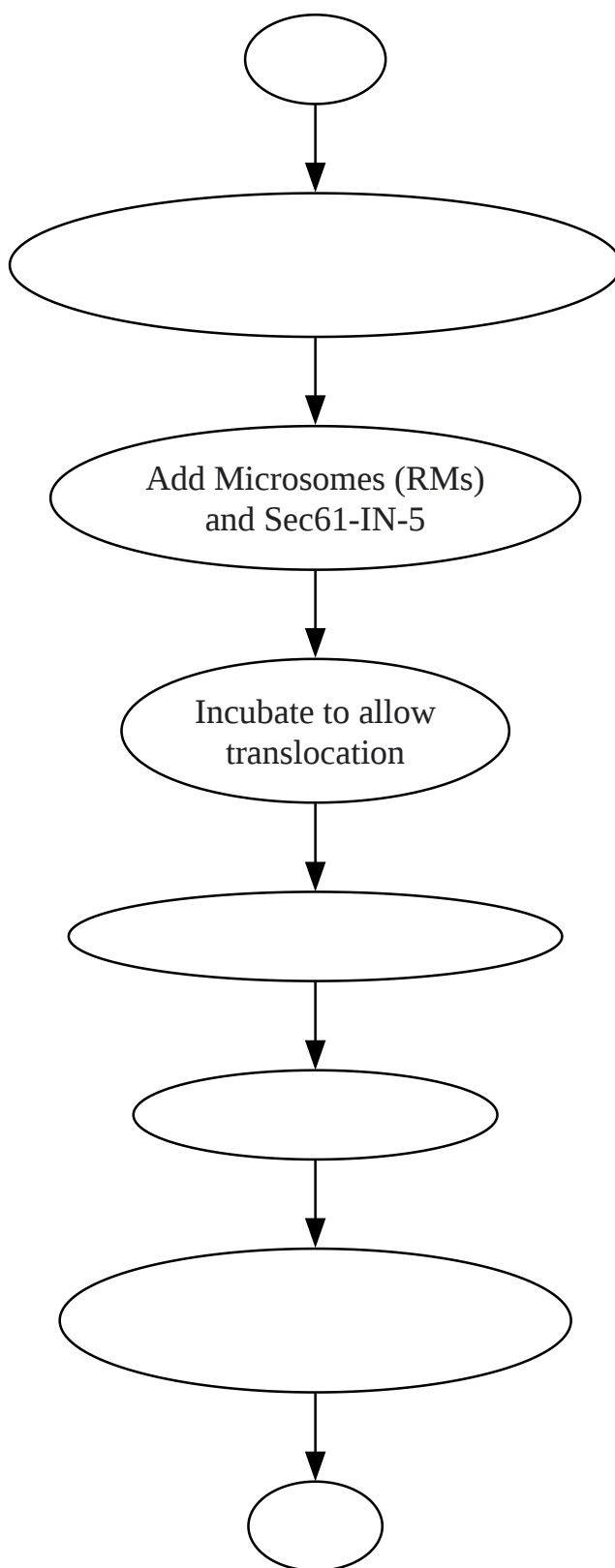
This assay directly measures the ability of a compound to inhibit the translocation of a nascent polypeptide into ER-derived microsomes.

Materials:

- Rabbit reticulocyte lysate in vitro translation system
- Canine pancreatic rough microsomes (RMs)
- Plasmid DNA encoding a secretory protein with a signal sequence
- 35 S-Methionine

- RNase-free water
- **Sec61-IN-5** dissolved in a suitable solvent (e.g., DMSO)
- Proteinase K
- SDS-PAGE reagents and equipment
- Phosphorimager or autoradiography film

Protocol Workflow:



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Procedure:

- Set up the in vitro translation reaction according to the manufacturer's instructions, including the plasmid DNA and ^{35}S -Methionine.
- To the translation reaction, add the canine pancreatic rough microsomes.
- Add varying concentrations of **Sec61-IN-5** (or vehicle control) to the reactions. A typical starting concentration range could be from 1 nM to 100 μM .
- Incubate the reactions at 30°C for 60-90 minutes to allow for translation and translocation.
- Following incubation, treat the samples with Proteinase K to digest any untranslocated proteins. Translocated proteins will be protected within the microsomes.
- Quench the Proteinase K activity by adding a protease inhibitor cocktail and placing the samples on ice.
- Analyze the samples by SDS-PAGE.
- Visualize the radiolabeled proteins using a phosphorimager or by autoradiography. A decrease in the protected protein band with increasing concentrations of **Sec61-IN-5** indicates inhibition of translocation.

Cell Viability (MTT) Assay

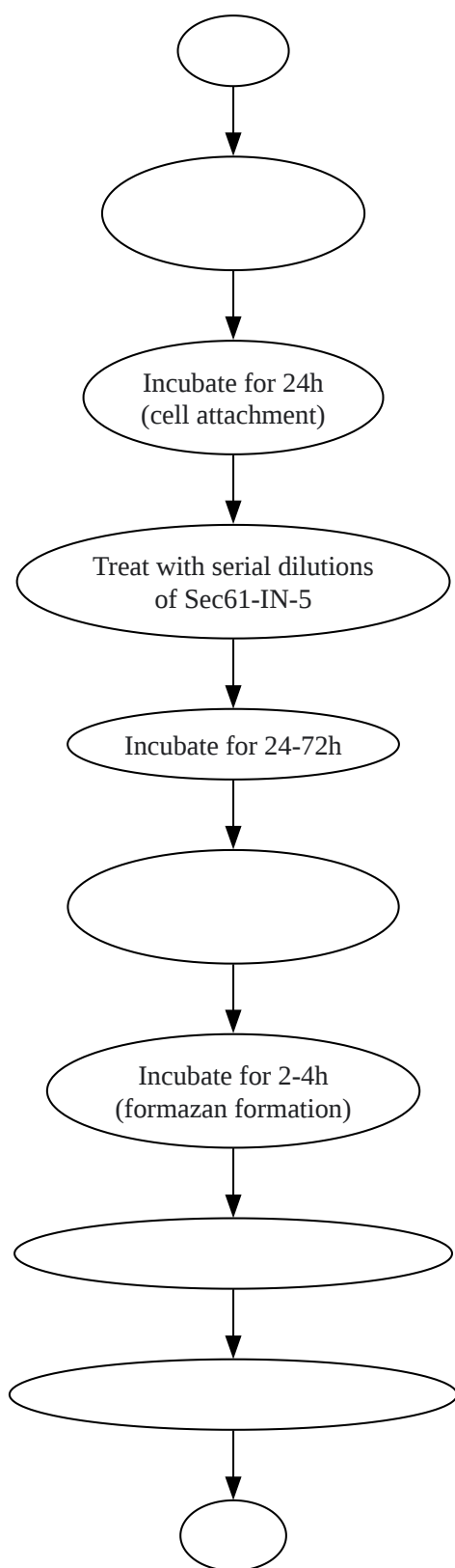
This colorimetric assay is used to assess the cytotoxic effects of a compound on cultured cells by measuring metabolic activity.

Materials:

- Cells of interest (e.g., HEK293, U87-MG)
- Complete cell culture medium
- 96-well cell culture plates
- **Sec61-IN-5** dissolved in a suitable solvent (e.g., DMSO)

- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in sterile PBS)
- Solubilization solution (e.g., 10% SDS in 0.01 M HCl, or DMSO)
- Microplate reader

Protocol Workflow:



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Procedure:

- Seed cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 μ L of complete culture medium.
- Incubate the plate for 24 hours at 37°C in a 5% CO₂ incubator to allow for cell attachment.
- Prepare serial dilutions of **Sec61-IN-5** in culture medium.
- Remove the medium from the wells and replace it with 100 μ L of medium containing the different concentrations of **Sec61-IN-5**. Include vehicle-only control wells.
- Incubate the plate for a desired period (e.g., 24, 48, or 72 hours).
- After the incubation period, add 10 μ L of MTT solution to each well.
- Incubate the plate for 2-4 hours at 37°C to allow for the formation of formazan crystals.
- Add 100 μ L of the solubilization solution to each well to dissolve the formazan crystals.
- Mix gently by pipetting or using an orbital shaker.
- Read the absorbance at 570 nm using a microplate reader. The absorbance is proportional to the number of viable cells. Plot the results as a percentage of the vehicle control to determine the IC₅₀ value.

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References

- 1. portlandpress.com [portlandpress.com]
- 2. Sec61 - Wikipedia [en.wikipedia.org]
- 3. Frontiers | An Update on Sec61 Channel Functions, Mechanisms, and Related Diseases [frontiersin.org]

- 4. Mechanism of Protein Translocation by the Sec61 Translocon Complex - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Frontiers | Exploring the ER channel protein Sec61: recent advances in pathophysiological significance and novel pharmacological inhibitors [frontiersin.org]
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